

2-Bromo-2'-chloropropiophenone molecular weight and formula

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Compound of Interest

Compound Name: **2-Bromo-2'-chloropropiophenone**

Cat. No.: **B104426**

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Chemical Profile: 2-Bromo-2'-chloropropiophenone

An Overview of its Fundamental Properties

2-Bromo-2'-chloropropiophenone is a chemical compound utilized as a reagent in various synthetic processes. Notably, it serves as an intermediate in the synthesis of other chemical structures. For instance, it is documented as a reagent in the creation of 2-(tert-Butylamino)-3',4'-dichloropropiophenone Hydrochloride. This compound is also recognized as an impurity of Bupropion, a medication that acts as an inhibitor of monoamine uptake and an antagonist of certain nicotinic acetylcholine receptors.

Below is a summary of the key molecular identifiers for **2-Bromo-2'-chloropropiophenone**.

Identifier	Value
Molecular Formula	C ₉ H ₈ BrClO ^{[1][2]}
Molecular Weight	247.52 g/mol ^{[1][2]}
CAS Number	75815-22-4 ^{[1][2][3]}

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